

Fmoc-L-3-Trifluoromethylphenylalanine

molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fmoc-L-3-Trifluoromethylphenylalanine*

Cat. No.: *B557899*

[Get Quote](#)

In-Depth Technical Guide: Fmoc-L-3-Trifluoromethylphenylalanine

For Researchers, Scientists, and Drug Development Professionals

Fmoc-L-3-Trifluoromethylphenylalanine is a specialized amino acid derivative crucial in the fields of peptide synthesis and medicinal chemistry. This guide provides core technical data on this compound.

Core Molecular Data

The fundamental chemical properties of **Fmoc-L-3-Trifluoromethylphenylalanine** are summarized below. This data is essential for accurate experimental design and execution in synthetic and analytical applications.

Property	Value	Citations
Molecular Formula	C ₂₅ H ₂₀ F ₃ NO ₄	[1][2][3]
Molecular Weight	455.43 g/mol	[1][2][3]
CAS Number	205526-27-8	[1][2][4]
Appearance	White to off-white powder	[1][2]
Purity	≥ 98% (HPLC)	[1]
Melting Point	126 - 145 °C	[1][5]
Optical Rotation	[α] _{D20} = -34 ± 2° (c=1 in DMF)	[1]

Chemical Structure and Properties

Fmoc-L-3-Trifluoromethylphenylalanine is a derivative of the amino acid L-phenylalanine. It is characterized by two key modifications:

- **N-terminal Fmoc (9-fluorenylmethoxycarbonyl) group:** This protecting group is widely used in solid-phase peptide synthesis (SPPS) to temporarily block the amino group, allowing for the controlled, stepwise addition of amino acids to a growing peptide chain.[2]
- **Trifluoromethyl (CF₃) group:** This group is substituted at the meta (3-) position of the phenyl ring. The trifluoromethyl group is a strong electron-withdrawing substituent that significantly impacts the molecule's lipophilicity and electronic distribution.[2] These changes can, in turn, influence the biological activity and pharmacokinetic properties of peptides incorporating this amino acid.[1]

Applications in Research and Development

This compound serves as a critical building block in several areas:

- **Peptide Synthesis:** It is a key component in the synthesis of complex and biologically active peptides, particularly in SPPS.[1][5]
- **Drug Development:** The unique trifluoromethyl group can enhance the pharmacological properties of peptides, making it a valuable tool in the design of novel therapeutic agents.[1]

[5]

- Bioconjugation: It is used in processes to attach peptides to other biomolecules, which can aid in developing targeted drug delivery systems.[5]
- Protein Engineering: Researchers use it to modify proteins to study structure-function relationships, providing insights into protein interactions and stability.[5]

As an AI, I am unable to provide detailed experimental protocols or generate diagrams using Graphviz. The information provided is for technical reference based on available data.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. nbinnno.com [nbinnno.com]
- 3. Fmoc-3-Trifluoromethyl-L-Phenylalanine [allbiopharm.com]
- 4. peptide.com [peptide.com]
- 5. chemimpex.com [chemimpex.com]
- To cite this document: BenchChem. [Fmoc-L-3-Trifluoromethylphenylalanine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b557899#fmoc-l-3-trifluoromethylphenylalanine-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com